

In-Depth Technical Guide: Safety and Handling of (2-aminophenyl)-pyridin-2-ylmethanone

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Compound of Interest

Compound Name: 2-(2-Aminobenzoyl)pyridine

Cat. No.: B042983

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for (2-aminophenyl)-pyridin-2-ylmethanone (CAS No. 42471-56-7), a key intermediate in the synthesis of various pharmaceutical compounds. Due to the limited availability of specific toxicological data for this exact compound, this document combines available safety information with established protocols for handling structurally related hazardous chemicals, such as aromatic amines and pyridyl ketones.

Chemical and Physical Properties

(2-aminophenyl)-pyridin-2-ylmethanone is a yellow solid that is known to be hygroscopic.

Property	Value
CAS Number	42471-56-7
Molecular Formula	C ₁₂ H ₁₀ N ₂ O
Molecular Weight	198.22 g/mol
Appearance	Yellow Solid
Melting Point	153-155 °C
Stability	Hygroscopic

Hazard Identification and Classification

Based on available supplier safety information, (2-aminophenyl)-pyridin-2-ylmethanone is classified as a hazardous substance.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled

Signal Word: Warning

Hazards of Structurally Related Compounds

The toxicological profile of (2-aminophenyl)-pyridin-2-ylmethanone is not extensively documented. Therefore, it is prudent to consider the hazards associated with its structural components: aromatic amines and pyridyl ketones.

- Aromatic Amines:** This class of compounds is known for potential carcinogenicity, mutagenicity, and toxicity. Occupational exposure to aromatic amines has been linked to adverse health effects.
- Pyridine and Derivatives:** Pyridine and its derivatives can cause local irritation to the skin and eyes. Absorption through the skin can lead to systemic effects similar to those of inhalation, including neurological symptoms.

Safe Handling and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound. The following precautions are recommended:

Engineering Controls

- Ventilation: Handle in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Containment: For larger quantities or high-energy operations (e.g., grinding), a glove box or other containment solutions should be considered.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before and during use.
 - Lab Coat: A lab coat or chemical-resistant apron must be worn.
- Respiratory Protection: For operations where inhalation risk is high and engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Hygiene Practices

- Avoid inhalation of dust and vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in areas where this chemical is handled.

Storage and Disposal

- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Due to its hygroscopic nature, storage under an inert atmosphere (e.g., argon, nitrogen) is recommended. Protect from light.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This compound should be treated as hazardous waste.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols for Safety Assessment

While specific toxicological studies for (2-aminophenyl)-pyridin-2-ylmethanone are not publicly available, the following standard OECD guidelines would be employed to assess its safety profile.

Acute Oral Toxicity (OECD Guideline 423)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- Principle: A stepwise procedure is used with a limited number of animals. The outcome of dosing at a particular level determines the dose for the next animal.
- Animal Model: Typically, rats or mice are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered orally by gavage in a single dose.

- Animals are observed for signs of toxicity and mortality over a 14-day period.
- The LD50 is estimated based on the observed outcomes.

Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the potential for a substance to cause toxicity upon dermal application.

- Principle: The substance is applied to a small, shaved area of the skin of the test animal.
- Animal Model: Rats, rabbits, or guinea pigs are commonly used.
- Procedure:
 - The test substance is applied uniformly over the prepared skin area and held in contact with a porous gauze dressing.
 - The exposure period is typically 24 hours.
 - Animals are observed for signs of toxicity and skin reactions for at least 14 days.

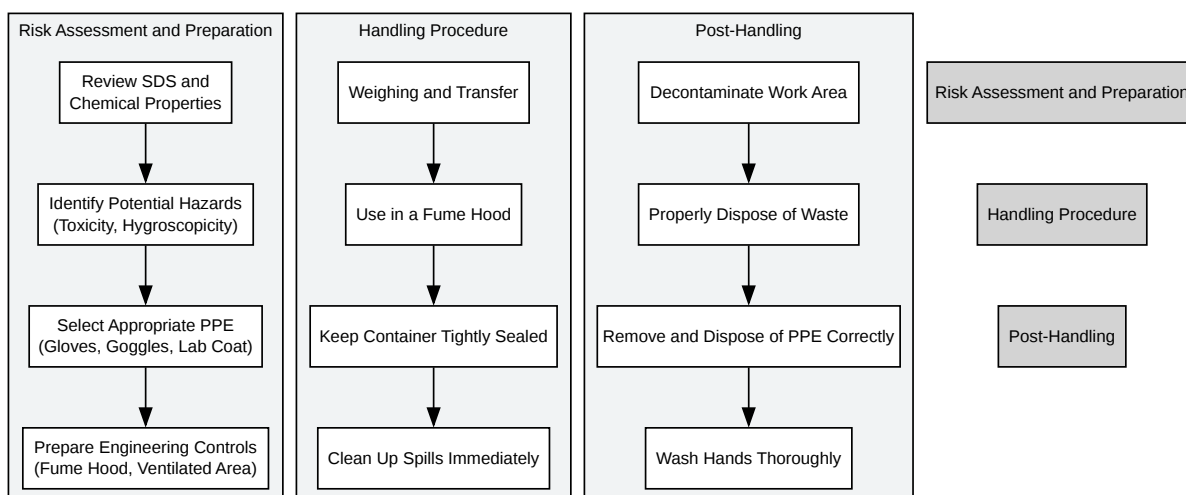
In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model.
- Methodology:
 - The RhE tissue is exposed to the test substance for a defined period.
 - Cell viability is then measured, typically using the MTT assay.
 - A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

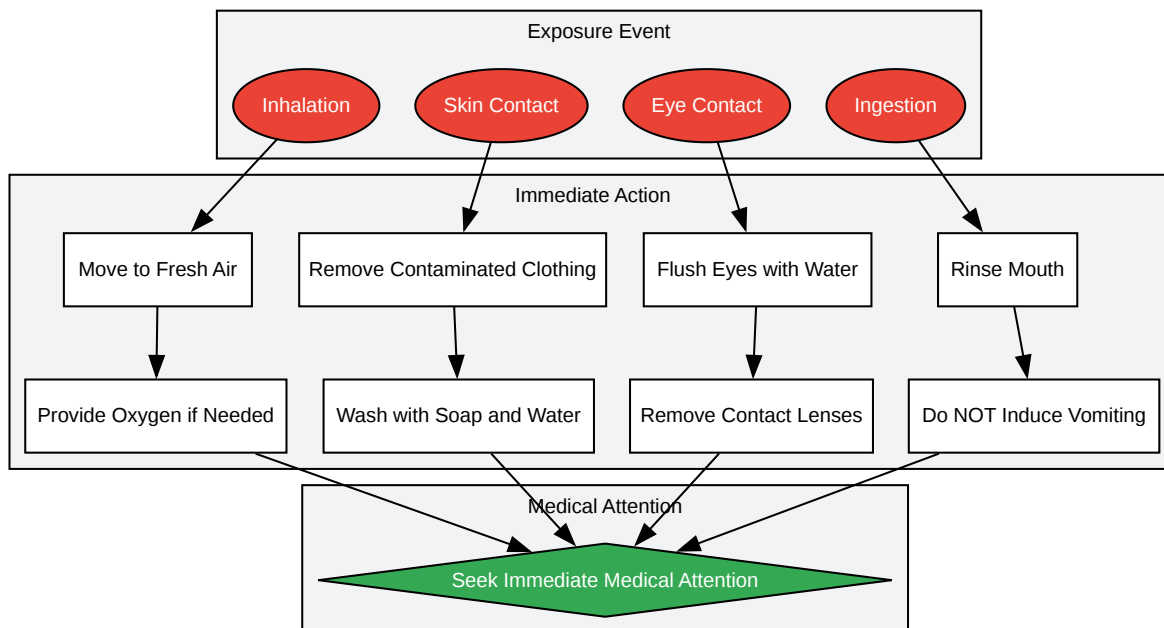
Logical Relationships and Workflows

The following diagrams illustrate key logical relationships and workflows for the safe handling of (2-aminophenyl)-pyridin-2-ylmethanone.



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Caption: General laboratory workflow for handling (2-aminophenyl)-pyridin-2-ylmethanone.



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Caption: First aid response workflow for exposure to (2-aminophenyl)-pyridin-2-ylmethanone.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. All personnel handling this chemical should be adequately trained and should consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier. All laboratory operations should be conducted in accordance with established safety protocols and regulations.

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